

The Solubility Profile of p-Nitrophenyl Palmitate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Phenyl palmitate*

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This technical guide provides a comprehensive overview of the solubility of **p-nitrophenyl palmitate** (pNPP) in various organic solvents. Due to its widespread use as a chromogenic substrate for lipases and esterases in biochemical and diagnostic assays, understanding the solubility of pNPP is critical for experimental design, stock solution preparation, and the development of robust assay protocols. This document compiles available quantitative and qualitative solubility data, outlines detailed experimental methodologies for solubility determination, and presents a logical workflow for solubility testing.

Core Data: Solubility of p-Nitrophenyl Palmitate

The solubility of **p-nitrophenyl palmitate** is significantly influenced by the polarity of the solvent. As an ester of a long-chain fatty acid (palmitic acid) and p-nitrophenol, it possesses both a large nonpolar aliphatic tail and a more polar nitrophenyl head group. This amphipathic nature dictates its solubility characteristics.

Solvent	Chemical Class	Quantitative Solubility	Notes
Chloroform	Chlorinated Hydrocarbon	≥ 100 mg/mL	Solution is clear and colorless to faintly yellow.[1][2]
Dimethylformamide (DMF)	Amide	~ 1 mg/mL (~ 2.7 mM)	-
Dimethyl sulfoxide (DMSO)	Sulfoxide	6.67 mg/mL (17.67 mM)	Requires sonication, warming, and heating to 60°C for dissolution.[1][2]
Acetone	Ketone	Soluble (1% w/v)	-[3]
Ethanol	Alcohol	Soluble	Qualitative data indicates solubility.[4]
Heptane	Alkane	Suitable for transesterification assays	pNPP is used in heptane for monitoring glycolipid synthesis.
Hexane	Alkane	Suitable for transesterification assays	pNPP is used in hexane for monitoring glycolipid synthesis.
Isooctane	Alkane	Suitable for transesterification assays	pNPP is used in isooctane for monitoring glycolipid synthesis.
Water	Protic	Insoluble	-[4][5][6][7][8]

Experimental Protocols

Accurate determination of solubility is fundamental for the reliable application of p-nitro**phenyl palmitate** in research and development. The following section details a standard protocol for determining the solubility of pNPP in an organic solvent using the shake-flask method followed by spectrophotometric quantification.

Objective: To determine the saturation solubility of p-nitro**phenyl palmitate** in a selected organic solvent at a specific temperature.

Materials:

- p-Nitro**phenyl palmitate** (high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps
- Thermostatically controlled shaker or incubator
- Vortex mixer
- Centrifuge
- Calibrated pipettes
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of p-nitro**phenyl palmitate** to a series of glass vials. The excess solid should be visually apparent.
 - Add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).

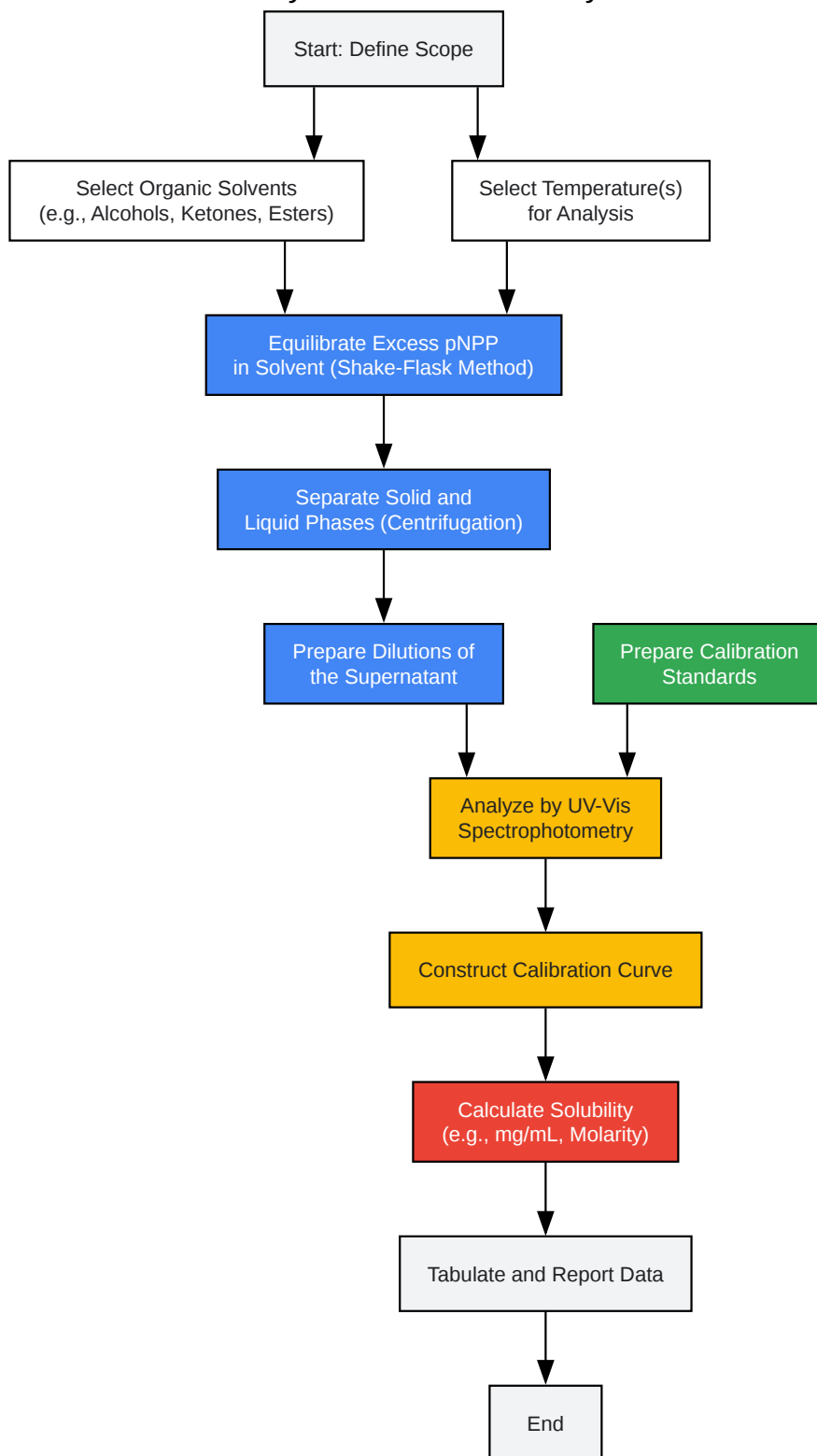
- Shake the vials for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined empirically.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand undisturbed for a sufficient time to allow the excess solid to sediment.
 - To ensure complete separation of the solid from the supernatant, centrifuge the vials at a moderate speed.
- Sample Preparation for Analysis:
 - Carefully withdraw a known volume of the clear supernatant from each vial using a calibrated pipette.
 - Dilute the supernatant with the same organic solvent to a concentration that falls within the linear range of the spectrophotometer. The dilution factor should be accurately recorded.
- Spectrophotometric Analysis:
 - Prepare a series of standard solutions of p-nitro**phenyl palmitate** of known concentrations in the selected organic solvent.
 - Measure the absorbance of the standard solutions and the diluted sample solutions at the wavelength of maximum absorbance (λ_{max}) for p-nitro**phenyl palmitate** in that solvent.
 - Construct a calibration curve by plotting the absorbance of the standard solutions against their known concentrations.
- Calculation of Solubility:
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the original concentration of the saturated solution by multiplying the determined concentration by the dilution factor.

- The calculated concentration represents the solubility of p-nitro**phenyl palmitate** in the organic solvent at the specified temperature.

Logical Workflow for Solubility Determination

The following diagram illustrates a logical workflow for the systematic determination and analysis of p-nitro**phenyl palmitate** solubility.

Workflow for Phenyl Palmitate Solubility Determination



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Caption: Workflow for determining p-nitro**phenyl palmitate** solubility.

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